

Commercial Sources and Applications of Tris(2-methoxyethyl)borate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tris(2-methoxyethyl)borate*

Cat. No.: *B079444*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Tris(2-methoxyethyl)borate**, a versatile chemical compound with significant applications in lubrication and energy storage. This document details its commercial availability, key physical and chemical properties, and methodologies for its synthesis and application, with a focus on its emerging role in advanced material science.

Commercial Availability and Suppliers

Tris(2-methoxyethyl)borate (CAS No. 14983-42-7) is readily available from a variety of chemical suppliers, catering to both research and industrial scale requirements. The compound is typically offered in various purities and quantities, ensuring a stable supply for laboratory research and commercial production.

It is important to distinguish **Tris(2-methoxyethyl)borate** from a related, larger molecule, Tris[2-[2-(2-methoxyethoxy)ethoxy]ethyl] orthoborate (CAS No. 30989-05-0), which possesses different physical properties and applications.

Below is a summary of prominent commercial suppliers and their typical product offerings for **Tris(2-methoxyethyl)borate**.

Table 1: Commercial Suppliers of **Tris(2-methoxyethyl)borate**

Supplier	Purity	Available Quantities
Biosynth (via CymitQuimica)[1]	Min. 95%	10g, 25g, 50g, 100g, 250g
ChemicalBook[2]	99% min	Kg quantities
BLD Pharmatech (via Sigma-Aldrich)[3]	97%	Not specified
LGC Standards[4]	>90%	1g, 5g, 10g

Physicochemical Properties

Tris(2-methoxyethyl)borate is a colorless liquid with properties that make it suitable for its primary applications. A summary of its key physicochemical data is presented below.

Table 2: Physicochemical Properties of **Tris(2-methoxyethyl)borate**

Property	Value	Source
CAS Number	14983-42-7	--INVALID-LINK--[1]
Molecular Formula	C ₉ H ₂₁ BO ₆	--INVALID-LINK--[1]
Molecular Weight	236.07 g/mol	--INVALID-LINK--[1]
Appearance	Colorless Liquid	--INVALID-LINK--[3]
Boiling Point	263°C at 760 mmHg	--INVALID-LINK--
Density	0.995 g/cm ³	--INVALID-LINK--
Flash Point	99.1°C	--INVALID-LINK--
Refractive Index	1.401	--INVALID-LINK--
Storage Temperature	2-8°C, under inert atmosphere	--INVALID-LINK--[3]

Synthesis Methodology

The synthesis of borate esters, including **Tris(2-methoxyethyl)borate**, is typically achieved through the esterification of boric acid with the corresponding alcohol. This reaction is a well-

established method for producing high-purity borate esters for various applications.

Experimental Protocol: Synthesis of Tris(2-methoxyethyl)borate

This protocol is a generalized procedure based on the synthesis of similar borate esters.^[4]

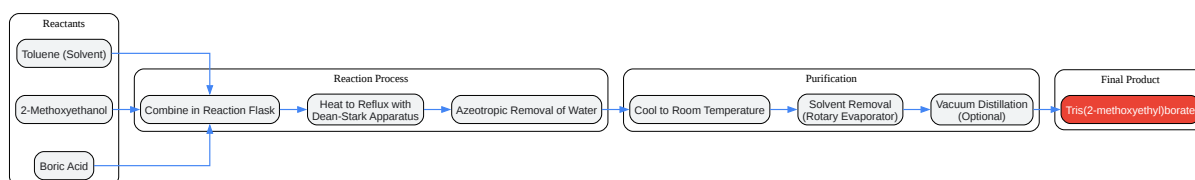
Materials:

- Boric acid (H_3BO_3)
- 2-Methoxyethanol ($\text{CH}_3\text{OCH}_2\text{CH}_2\text{OH}$)
- Toluene (or another suitable solvent for azeotropic water removal)
- Dean-Stark apparatus
- Reaction flask, condenser, and heating mantle
- Rotary evaporator

Procedure:

- Combine one molar equivalent of boric acid with three molar equivalents of 2-methoxyethanol in a reaction flask containing toluene.
- Assemble the Dean-Stark apparatus with the reaction flask and a condenser.
- Heat the reaction mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap as an azeotrope with toluene.
- Continue the reaction until no more water is collected, indicating the completion of the esterification.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the toluene and any unreacted 2-methoxyethanol under reduced pressure using a rotary evaporator.

- The resulting product is **Tris(2-methoxyethyl)borate**, which can be further purified by vacuum distillation if required.



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Diagram 1: Synthesis workflow for **Tris(2-methoxyethyl)borate**.

Applications and Experimental Evaluation

Tris(2-methoxyethyl)borate has garnered significant interest for its utility as a lubricant additive and as a component in battery electrolytes.

Lubricant Additive

Borate esters are known for their excellent anti-wear and friction-reducing properties when added to lubricating oils.[5] They form a protective film on metal surfaces, preventing direct contact and reducing wear and tear.

Experimental Protocol: Tribological Evaluation

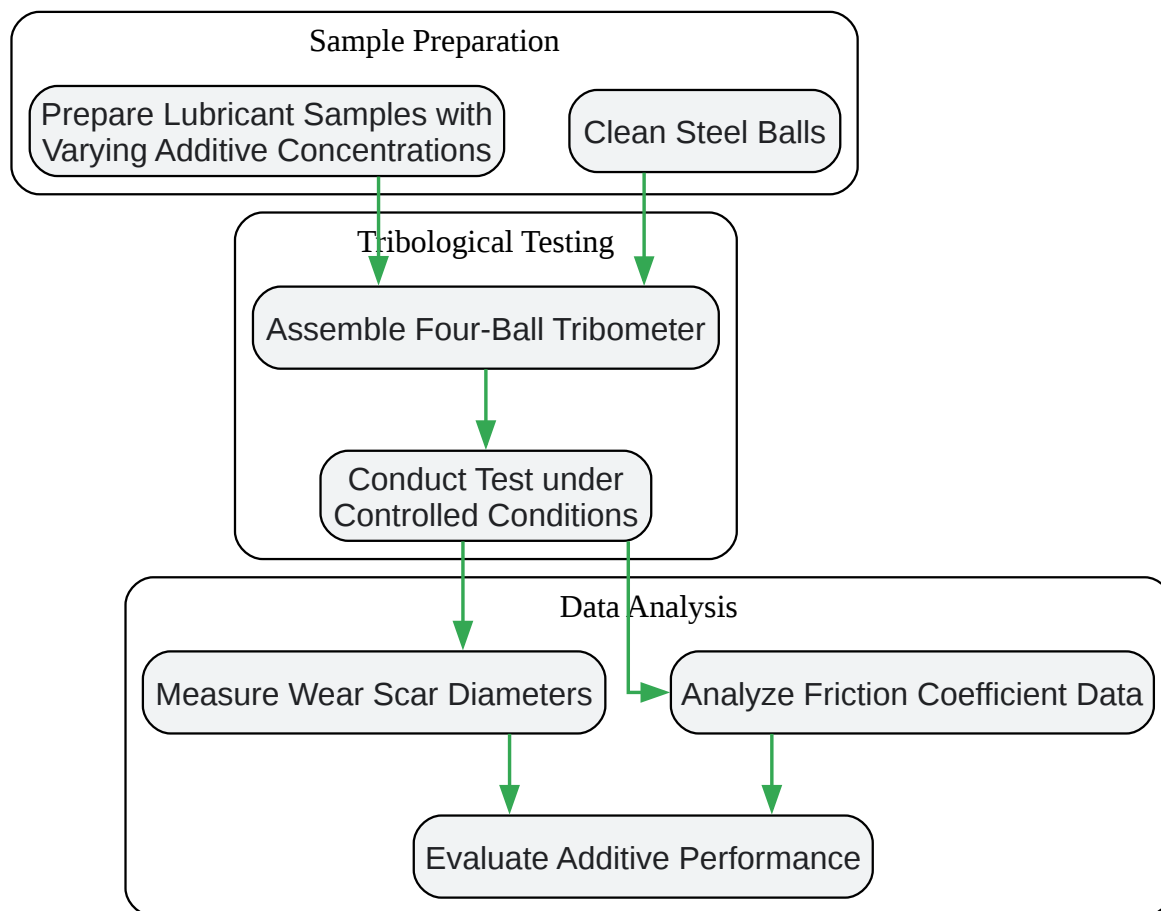
The performance of **Tris(2-methoxyethyl)borate** as a lubricant additive can be assessed using a four-ball tribometer, following a procedure similar to ASTM D2783 for extreme pressure properties or ASTM D4172 for wear preventive characteristics.[2][3]

Materials:

- Base lubricant oil (e.g., mineral oil, poly-alpha-olefin)
- **Tris(2-methoxyethyl)borate**
- Four-ball tribometer
- Steel balls (e.g., GCr15/SAE 52100 steel)
- Optical microscope for wear scar measurement
- Ultrasonic bath and solvent for cleaning

Procedure:

- Prepare a series of lubricant samples by dissolving varying concentrations of **Tris(2-methoxyethyl)borate** in the base oil.
- Clean the steel balls thoroughly with a suitable solvent in an ultrasonic bath and dry them.
- Assemble the four-ball test configuration in the tribometer.
- Fill the test cup with the lubricant sample.
- Conduct the test under specified conditions of load, speed, temperature, and duration. For example, a typical test might be run at 1450 rpm for 30 minutes under a load of 200 N.[\[5\]](#)
- After the test, clean the lower three steel balls and measure the wear scar diameters using an optical microscope.
- The coefficient of friction is typically recorded continuously during the test.
- Analyze the wear scar diameters and friction coefficients to evaluate the anti-wear and friction-reducing properties of the additive.



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Diagram 2: Experimental workflow for tribological evaluation.

Battery Electrolyte Additive

In the field of energy storage, borate esters are being investigated as additives to the electrolytes of lithium-ion batteries. They can help to form a stable solid-electrolyte interphase (SEI) on the electrode surfaces, which can improve the battery's cycle life and safety.

Experimental Protocol: Electrochemical Evaluation

The effect of **Tris(2-methoxyethyl)borate** as an electrolyte additive can be evaluated by constructing coin cells and performing electrochemical tests.

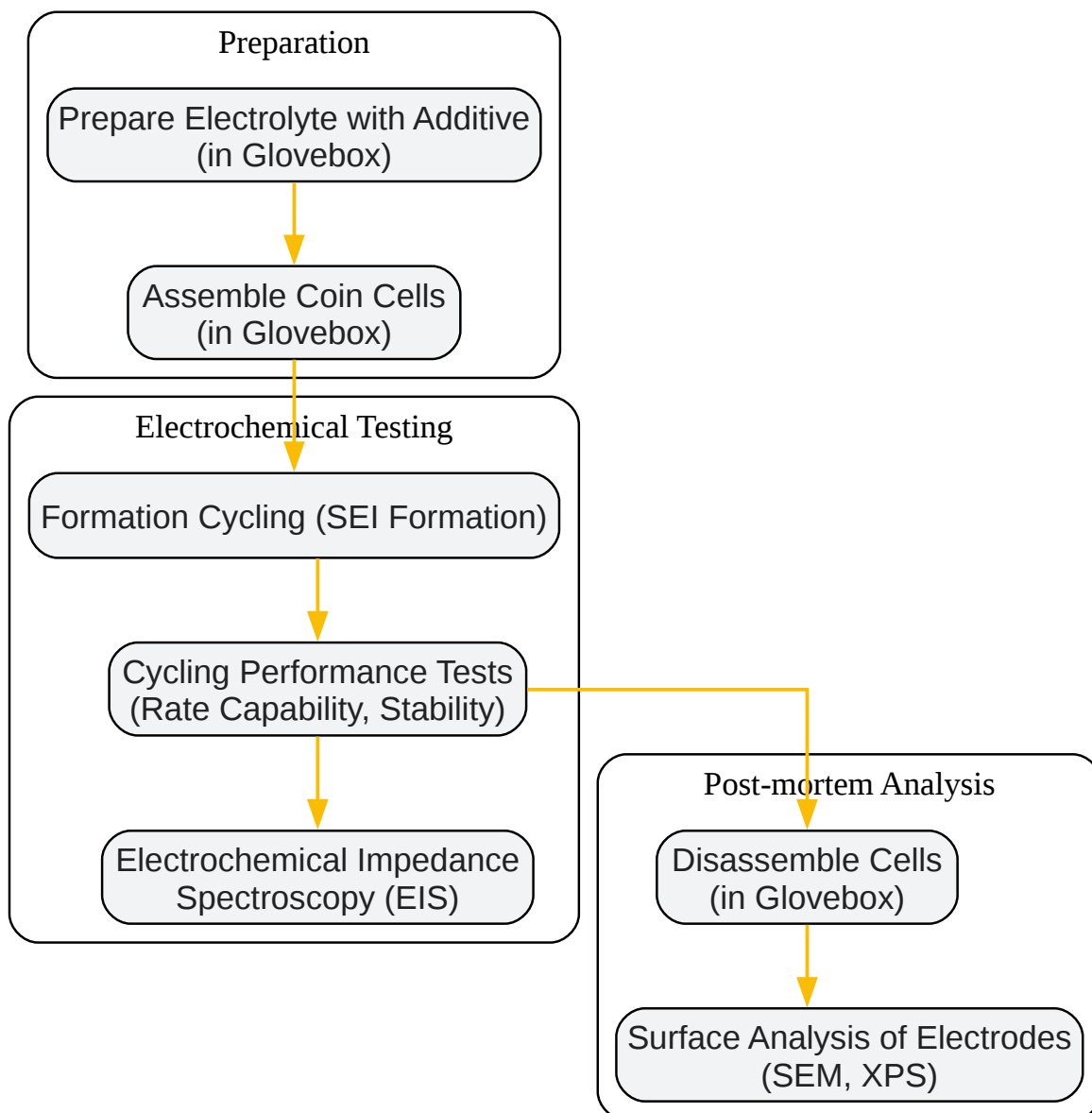
Materials:

- Lithium-ion battery components (cathode, anode, separator)
- Electrolyte solvent (e.g., a mixture of ethylene carbonate and dimethyl carbonate)
- Lithium salt (e.g., LiPF_6)
- **Tris(2-methoxyethyl)borate**
- Coin cell components (cases, spacers, springs)
- Glovebox with an inert atmosphere (e.g., argon)
- Battery cycler
- Electrochemical impedance spectroscopy (EIS) analyzer

Procedure:

- **Electrolyte Preparation:** Inside a glovebox, prepare the baseline electrolyte by dissolving the lithium salt in the solvent mixture. Then, prepare the test electrolyte by adding a specific concentration of **Tris(2-methoxyethyl)borate** to the baseline electrolyte.
- **Cell Assembly:** Assemble coin cells (e.g., 2032-type) inside the glovebox using the cathode, anode, separator, and the prepared electrolyte.
- **Formation Cycling:** Perform initial charge-discharge cycles at a low current rate to form a stable SEI layer.
- **Performance Testing:** Cycle the cells at various current rates (C-rates) to evaluate their rate capability and long-term cycling stability.
- **Electrochemical Impedance Spectroscopy (EIS):** Measure the impedance of the cells at different states of charge to analyze the interfacial resistance and charge transfer kinetics.
- **Post-mortem Analysis:** After cycling, disassemble the cells in the glovebox and analyze the electrode surfaces using techniques like scanning electron microscopy (SEM) and X-ray

photoelectron spectroscopy (XPS) to characterize the SEI layer.



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Diagram 3: Workflow for evaluating battery electrolyte additives.

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- To cite this document: BenchChem. [Commercial Sources and Applications of Tris(2-methoxyethyl)borate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079444#commercial-sources-and-suppliers-of-tris-2-methoxyethyl-borate]

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